

Proper Disposal Procedures: 3-(4-Chlorophenyl)glutaric Acid-d4[1][2]

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)glutaric Acid-d4

CAS No.: 1189874-68-7

Cat. No.: B563575

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Executive Summary & Compound Profile

This guide outlines the mandatory disposal protocols for **3-(4-Chlorophenyl)glutaric Acid-d4**, a deuterated internal standard used primarily in the quantification of Baclofen and its metabolites.

While often handled in milligram quantities, the presence of the chlorophenyl moiety necessitates strict segregation from non-halogenated waste streams to prevent the formation of dioxins during downstream incineration. Furthermore, as a deuterated compound, it is chemically identical to its non-labeled counterpart regarding toxicity but requires specific inventory tracking due to its high cost and research value.

Chemical Identity & Properties

Property	Detail	Operational Implication
Chemical Name	3-(4-Chlorophenyl)glutaric Acid-d4	Halogenated Organic
CAS Number	35271-74-0 (Unlabeled parent)	Use parent CAS for safety searches if labeled SDS is unavailable. ^[1] ^[2]
Physical State	Solid (White to off-white powder)	Dust inhalation hazard; requires particulate segregation.
Acidity	Dicarboxylic Acid	Incompatible with strong bases and oxidizers.
Hazards	Skin/Eye Irritant (H315, H319), STOT-SE (H335)	Standard PPE (Nitrile gloves, safety glasses) required.
Waste Stream	Halogenated Organic	DO NOT mix with general organic solvents. ^[3]

Strategic Waste Classification

The critical factor in disposing of this compound is the Chlorine (Cl) atom.

- **The Mechanism:** When halogenated organic compounds are incinerated at standard temperatures used for non-halogenated waste, they can form acidic gases (HCl) and, more critically, polychlorinated dibenzodioxins (PCDDs) and furans.
- **The Solution:** This waste must be tagged for High-Temperature Incineration (typically >1100°C) with specific flue gas scrubbing.
- **Deuterium Note:** The deuterium labeling (-d4) does not alter the waste classification. It is treated exactly as the non-labeled chlorophenyl glutaric acid.

Waste Stream Decision Tree

The following logic ensures the compound reaches the correct destruction facility.



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Figure 1: Decision logic for segregating **3-(4-Chlorophenyl)glutaric Acid-d4** waste streams. Note that adding even small amounts of this chlorinated compound to a non-halogenated solvent renders the entire mixture "Halogenated Waste."

Step-by-Step Disposal Protocols

Protocol A: Disposal of Solid Waste (Pure Substance)

Applicability: Expired standards, degraded powder, or excess material.

- Container Selection: Use a clean, wide-mouth High-Density Polyethylene (HDPE) or glass jar. Do not use metal containers as acidic moisture may cause corrosion.
- Transfer:
 - Perform transfer inside a chemical fume hood to capture dust.
 - Use a disposable spatula.
- Labeling:
 - Affix a hazardous waste tag immediately.
 - Chemical Name: Write "**3-(4-Chlorophenyl)glutaric Acid-d4**".
 - Hazard Checkboxes: Check "Toxic" and "Irritant".
 - Constituents: List "100%".
- Storage: Store in the Satellite Accumulation Area (SAA) until pickup. Keep container closed at all times.

Protocol B: Disposal of Liquid Waste (Stock Solutions & HPLC Effluent)

Applicability: Solutions in Methanol, DMSO, Acetonitrile, or Water.

- Compatibility Check: Ensure the waste container does not contain strong bases (e.g., Sodium Hydroxide), as this will cause an exothermic neutralization reaction.
- Segregation Rule:
 - Pour this waste into the Halogenated Solvent carboy.

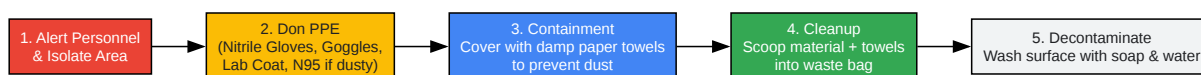
- Critical: Even if the solvent is Methanol (non-halogenated), the presence of the chlorophenyl solute requires the entire mixture to be incinerated as halogenated waste [1].
- Labeling:
 - Update the waste log attached to the carboy.
 - Record the volume and the approximate concentration of the glutaric acid derivative.

Protocol C: Empty Containers & Debris

- Vials: If the vial contains visible residue, cap it and dispose of it as Solid Waste (Protocol A).
- Triple Rinse: If the vial appears empty, triple rinse with a small volume of methanol. Collect the rinsate in the Liquid Waste (Protocol B) container.
- Defacing: Deface the label on the rinsed vial and dispose of it in the glass recycling or sharps bin (depending on facility rules).
- Gloves/Paper: Contaminated gloves and weighing papers should be placed in a chemically resistant bag (clear or yellow, per facility code) labeled "Hazardous Debris."

Emergency Response: Spills

In the event of a powder spill, avoid generating dust.



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Figure 2: Spill response workflow for solid **3-(4-Chlorophenyl)glutaric Acid-d4**.

Regulatory Compliance & References

Regulatory Status[3][5][6]

- RCRA (USA): While 3-(4-Chlorophenyl)glutaric Acid is not specifically P-listed or U-listed, it falls under the broad category of halogenated organic waste. Generators must characterize waste to determine if it exhibits toxicity characteristics, but best practice dictates management as Hazardous Waste [2].
- European CLP: Classified as Skin Irrit. 2 (H315) and Eye Irrit. 2 (H319) [3].

References

- U.S. Environmental Protection Agency (EPA). "Waste Classification: Halogenated Solvents." RCRA Online. Available at: [\[Link\]](#)

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